

Magnetic Transparency in Nickel-Aluminum Bronze: Microstructural Control and Validation

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Bronze
CAS No.:	12597-70-5
Cat. No.:	B228318

[Get Quote](#)

Executive Technical Synthesis

Scope: This guide delineates the metallurgical mechanisms governing magnetic permeability (

) in Nickel-Aluminum **Bronze** (NAB), specifically UNS C95800 and C95500. Core Thesis: While copper is diamagnetic, the magnetic signature of NAB is strictly a function of the Iron (Fe) partition coefficient between the

-matrix and the intermetallic

-phases. Operational Goal: Achieve a relative magnetic permeability

(often required for MRI compatibility and mine countermeasure vessels) by suppressing the precipitation of coarse, ferromagnetic

phases through controlled quench-and-temper protocols.

Part 1: The Metallurgical Basis of Magnetism in NAB

The magnetic behavior of NAB is not intrinsic to the alloy class but is a derivative of its microstructural evolution. The alloy system Cu-Al-Ni-Fe relies on Iron for grain refinement and

Nickel for corrosion resistance. The interaction between these two elements determines the magnetic state.

The Phase Conflict: -Phase Precipitation

In standard NAB (e.g., C95800), the microstructure consists of a Copper-rich

matrix and localized intermetallic precipitates known as "Kappa" (

) phases. The magnetic susceptibility of the bulk material depends entirely on the stoichiometry and morphology of these phases.

Phase	Morphology	Composition Basis	Magnetic Character	Risk Level
(Matrix)	FCC Solid Solution	Cu-rich	Diamagnetic	Low
	Large Rosettes (>10µm)	(Iron-rich)	Ferromagnetic	CRITICAL
	Dendritic / Globular	(Iron-rich)	Weakly Ferromagnetic	Moderate
	Lamellar / Eutectoid	(Nickel-rich)	Paramagnetic	Low
	Fine Precipitates (<2µm)	Fe-rich	Superparamagnetic	Low

The Mechanism of Failure: If the alloy is cooled slowly from the melt (equilibrium cooling), Iron has sufficient time to segregate and form coarse

rosettes. These are essentially islands of iron-aluminide ferromagnetism within a non-magnetic copper sea. To achieve "magnetic transparency," the Iron must be either retained in solid solution or forced into the non-magnetic

(

) phase.

The Nickel-Iron Ratio Rule

Empirical data suggests that magnetic permeability is inversely proportional to the Ni:Fe ratio.

- Fe > Ni: Promotes free Iron precipitation (

).

Result: High

(1.2 – 3.0).

- Ni

Fe: Nickel sequesters Iron into complex Ni-Fe-Al structures that are paramagnetic. Result:
Low

(< 1.05).[1]

Standard Comparison:

- C95500 (4.0% Fe, 4.0% Ni): Often exhibits

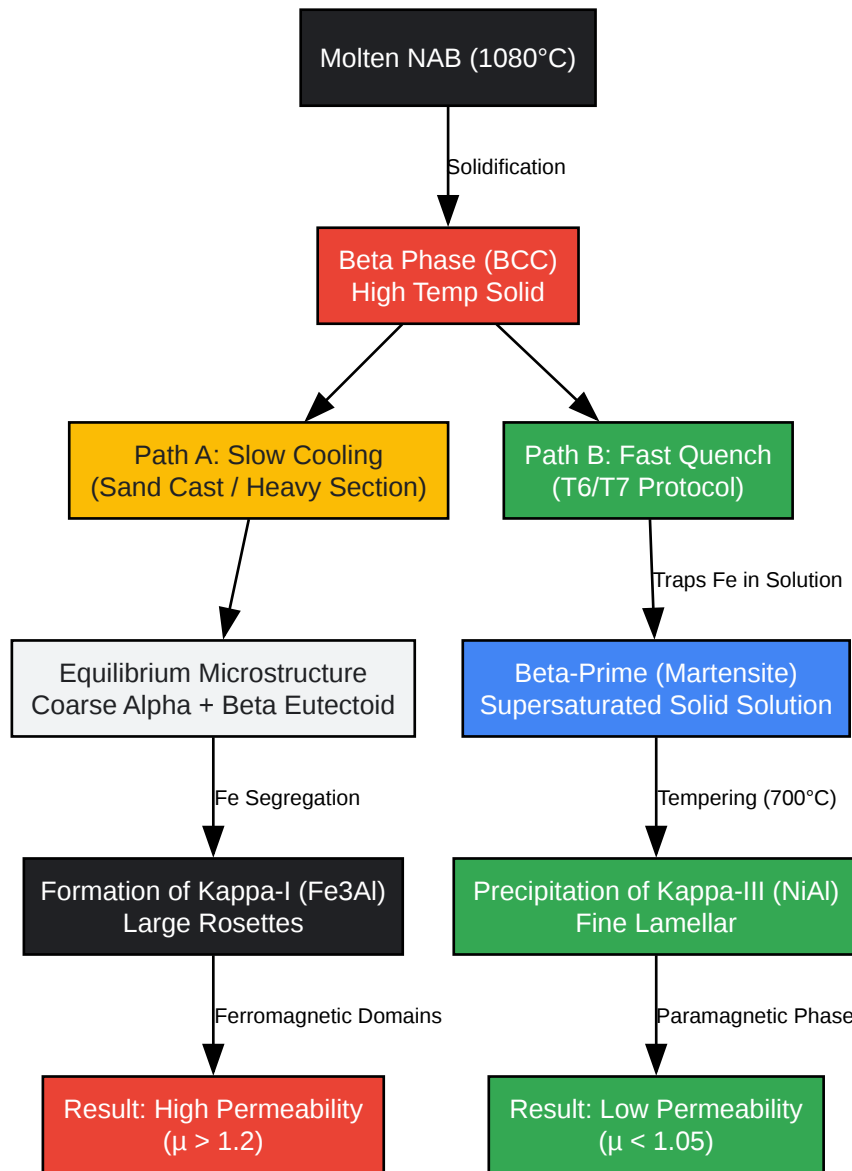
due to roughly equal Fe/Ni allowing some

formation.
- C95800 (4.0% Fe, 4.5%+ Ni): Designed with Ni > Fe to suppress

, typically achieving

Part 2: Visualizing the Microstructural Evolution

The following diagram illustrates the causality between cooling rates, phase formation, and resulting magnetic properties.



[Click to download full resolution via product page](#)

Figure 1: Logical flow of phase transformations in NAB. Path A (Slow Cooling) leads to ferromagnetic

formation, while Path B (Quench + Temper) stabilizes the non-magnetic phase.

Part 3: Protocol 1 - Metallurgical Control (Heat Treatment)

To guarantee low magnetic permeability for sensitive applications (e.g., MRI components, mine-sweeping hardware), you cannot rely on "as-cast" properties. You must employ a T7 Temper Anneal to homogenize the structure.

The "Magnetic Transparency" Recipe

Objective: Dissolve

rosettes and transform the matrix into

.

- Solution Annealing (Homogenization):
 - Temp: 875°C – 925°C.
 - Duration: 1 hour per inch of section thickness (min 2 hours).
 - Mechanism:[2] This re-dissolves the coarse Iron-rich segregations back into the matrix.
- Quenching:
 - Medium: Water or Forced Air (depending on section size).
 - Criticality: The cooling rate must be fast enough to prevent the reformation of rosettes (approx. >15°C/min through the 800-600°C range).
- Tempering (Precipitation Hardening):
 - Temp: 675°C – 725°C.
 - Duration: 6 hours.
 - Mechanism:[2] This precipitates the (NiAl) phase and fine

particles. Crucially, at this temperature, Nickel dominates the kinetics, forming non-magnetic phases rather than ferromagnetic Iron clusters.

Part 4: Protocol 2 - Validation Workflow (ASTM A342)

Trustworthiness in data requires adherence to recognized standards. For low-permeability materials, ASTM A342 (Method 3) is the industry standard.

Experimental Setup

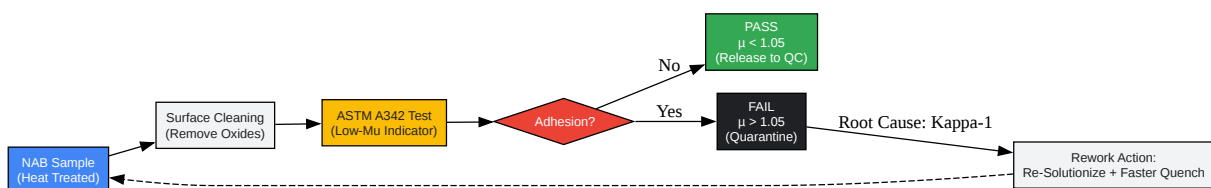
- Instrument: Low-Mu Permeability Indicator (Severn Gauge) or Vibrating Sample Magnetometer (VSM) for high precision.
- Environment: Non-magnetic bench (wood or plastic), zero external field interference.
- Specimen: Machined cylinder, 10mm diameter x 100mm length (standard bar).

Step-by-Step Measurement Protocol (Self-Validating)

- Calibration Check:
 - Use a standard reference insert with a known μ_r value of 1.00000 ± 0.00005.
 - Verify the gauge reads "Go" (Green) against this insert.
- Surface Prep:
 - Remove all surface oxides using non-ferrous media (glass bead blast or alumina sandpaper).
 - Why: Surface oxides can be Iron-enriched during casting, giving false positives.
- Fluxmetric Test (ASTM A342 Method 1 - Alternative):
 - Place sample in a solenoid.

- Apply field
Oersteds.
 - Measure flux density
.
 - Calculate
.
- Severn Gauge Test (Field Method):
 - Place the probe tip perpendicular to the sample surface.
 - Test at 3 random locations (Top, Middle, Bottom).
 - Pass Criteria: The magnet must not adhere to the sample when calibrated to the 1.05 insert.

Validation Logic Diagram



[Click to download full resolution via product page](#)

Figure 2: Quality Assurance workflow for verifying magnetic transparency according to ASTM A342.

Part 5: Applications & Data Summary

Comparative Magnetic Properties

Property	UNS C95800 (Alpha NAB)	UNS C95500 (Standard NAB)	316L Stainless Steel
Typical Permeability ()	1.01 - 1.05	1.20 - 1.50	1.005 - 1.02
Fe Content	3.5 - 4.5%	3.0 - 5.0%	Balance
Ni Content	4.0 - 5.0%	4.0 - 5.5%	10 - 14%
Microstructure	Dispersed	Coarse likely	Austenite
MRI Compatibility	Excellent	Poor	Good

Biomedical & Defense Relevance

- MRI Systems: C95800 is frequently used in structural components for MRI scanners. Even slight magnetism can distort the field homogeneity, ruining image quality. The T7 heat treatment is mandatory here.
- Mine Countermeasures (MCM): Naval vessels hunting magnetic mines require hull fittings with to avoid triggering magnetic influence mines.

References

- Copper Development Association (CDA). Nickel Aluminum **Bronze** - Microstructure and Properties. Retrieved from
- ASTM International. ASTM A342/A342M - Standard Test Methods for Permeability of Weakly Magnetic Materials.[6] Retrieved from
- Culpan, E.A., & Rose, G. (1978). Microstructural characterization of cast nickel aluminium **bronze**. Journal of Materials Science.

- Brezina, P. Heat Treatment of Complex Aluminium **Bronzes**. International Copper Research Association (INCRA).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. copper.org](http://copper.org) [copper.org]
- [2. micrometals.co.in](http://micrometals.co.in) [micrometals.co.in]
- [3. img.antpedia.com](http://img.antpedia.com) [img.antpedia.com]
- [4. matestlabs.com](http://matestlabs.com) [matestlabs.com]
- [5. store.astm.org](http://store.astm.org) [store.astm.org]
- [6. scribd.com](http://scribd.com) [scribd.com]
- To cite this document: BenchChem. [Magnetic Transparency in Nickel-Aluminum Bronze: Microstructural Control and Validation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b228318/docs#magnetic-transparency-in-nickel-aluminum-bronze-microstructural-control-and-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)